

strontium succinate material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: Strontium succinate

Cat. No.: B1245921

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Strontium Succinate: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the material safety data sheet (MSDS) information for **strontium succinate**. In the absence of a formally issued MSDS for this specific compound, this document extrapolates critical safety and handling information from the known toxicological profiles of stable strontium and succinic acid, supplemented by findings from recent research on the biological effects of strontium salts. This guide is intended to provide researchers, scientists, and drug development professionals with a thorough understanding of the potential hazards, safe handling procedures, and emergency protocols associated with **strontium succinate**. All quantitative data is presented in structured tables for ease of reference, and detailed experimental methodologies are provided for key cited experimental areas.

Chemical and Physical Properties

Strontium succinate is the strontium salt of succinic acid, with the chemical formula $C_4H_4O_4Sr$.^{[1][2]} Limited experimental data is available for the specific physicochemical properties of **strontium succinate**. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	C ₄ H ₄ O ₄ Sr	[1][2]
Molecular Weight	203.69 g/mol	[1][3]
Appearance	White crystalline powder (inferred)	General property of similar salts
Water Solubility	Estimated between 1 g/L and 100 g/L at room temperature	[4]
Thermal Decomposition	Decomposes to strontium carbonate upon heating	Inferred from general salt properties

Toxicological Information

No specific toxicological studies for **strontium succinate** have been identified. The toxicological profile is therefore inferred from the properties of its constituent ions: strontium (Sr²⁺) and succinate (C₄H₄O₄²⁻).

Strontium (Stable)

Stable strontium is considered to be of low toxicity, particularly at levels typically encountered in the environment.[5] Its biological effects are linked to its chemical similarity to calcium.[5]

Toxicity Metric	Value	Species	Source
Reference Dose (RfD)	1.4 mg/kg/day	Rat	Minnesota Dept. of Health
Oral LD ₅₀ (Strontium Chloride)	2750 mg/kg	Rat	[6]

Health Effects of Stable Strontium:

- Skeletal System:** High doses of strontium, especially in diets low in calcium, can interfere with bone development, leading to conditions resembling rickets in young, growing animals. [5] However, at lower, therapeutic doses, strontium has been shown to stimulate bone

formation and inhibit bone resorption, making it a subject of interest for osteoporosis treatment.[5][7][8]

- **Carcinogenicity:** Stable strontium and its common salts are not considered carcinogenic.[9] Strontium chromate is carcinogenic, but this is attributed to the hexavalent chromium ion.[5]
- **Other Effects:** No significant adverse effects on other organ systems have been consistently reported for stable strontium at typical exposure levels.[5]

Succinic Acid

Succinic acid is a naturally occurring dicarboxylic acid. It is generally recognized as safe (GRAS) by the FDA for use as a food additive. However, in concentrated form, it can pose some hazards.

Hazard	Description	Source
Eye Irritation	Causes serious eye irritation.	MSDS for Succinic Acid
Skin Irritation	May cause skin irritation.	MSDS for Succinic Acid
Respiratory Irritation	May cause respiratory tract irritation if inhaled as dust.	MSDS for Succinic Acid

Hazard Identification and Precautionary Measures

Based on the individual components, the primary hazards associated with **strontium succinate** are likely to be:

- **Eye Irritation:** Direct contact with the eyes may cause serious irritation.
- **Skin Irritation:** Prolonged or repeated skin contact may cause irritation.
- **Respiratory Tract Irritation:** Inhalation of dust may irritate the respiratory system.

Recommended Precautionary Measures:

- **Engineering Controls:** Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder.

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles.
 - Hand Protection: Wear compatible chemical-resistant gloves.
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.
- Hygiene Measures: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Loosen tight clothing such as a collar, tie, belt, or waistband. Get medical attention if you feel unwell.

Handling and Storage

- Handling: Avoid generating dust. Use with adequate ventilation. Avoid contact with eyes, skin, and clothing.
- Storage: Store in a tightly closed container. Store in a cool, dry, well-ventilated area away from incompatible substances.

Experimental Protocols

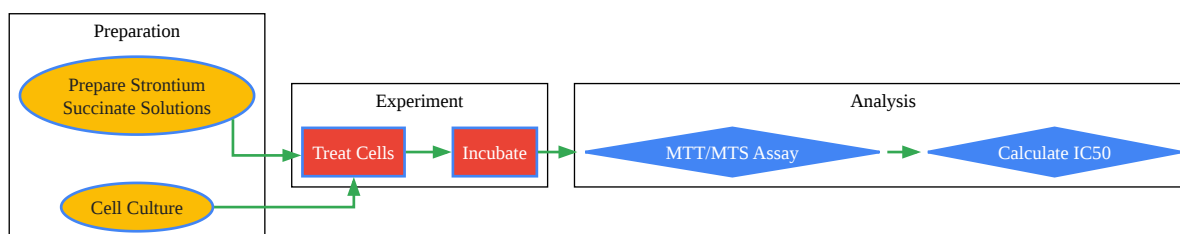
The following are generalized experimental protocols that could be adapted to assess the safety and biological activity of **strontium succinate**.

In Vitro Cytotoxicity Assay

Objective: To determine the cytotoxic potential of **strontium succinate** on a relevant cell line (e.g., human osteoblasts, fibroblasts).

Methodology:

- Cell Culture: Culture the chosen cell line in appropriate media and conditions.
- Treatment: Prepare a range of concentrations of **strontium succinate** dissolved in a suitable solvent. Add the solutions to the cell cultures and incubate for a specified period (e.g., 24, 48, 72 hours).
- Viability Assessment: Use a standard cytotoxicity assay, such as the MTT or MTS assay, to measure cell viability.
- Data Analysis: Calculate the IC_{50} (the concentration that inhibits 50% of cell growth) to quantify the cytotoxicity.



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In Vitro Cytotoxicity Experimental Workflow.

In Vivo Acute Oral Toxicity Study (Rodent Model)

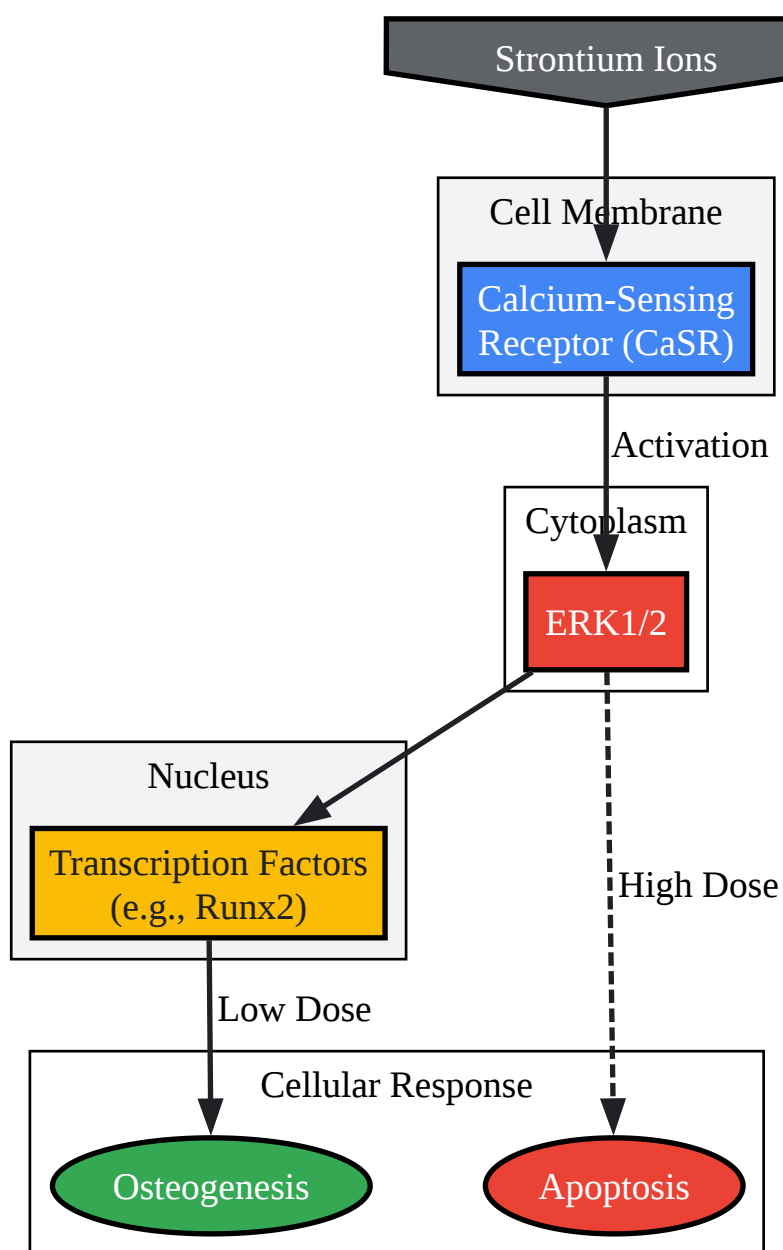
Objective: To determine the acute oral toxicity of **strontium succinate** in a rodent model (e.g., rats or mice).

Methodology:

- **Animal Acclimation:** Acclimate animals to the laboratory conditions for at least one week.
- **Dose Administration:** Administer a single oral dose of **strontium succinate** at various concentrations to different groups of animals. Include a control group that receives the vehicle only.
- **Observation:** Observe the animals for signs of toxicity and mortality for a period of 14 days. Record body weight changes and any clinical signs.
- **Necropsy:** At the end of the observation period, perform a gross necropsy on all animals.
- **Data Analysis:** Determine the LD₅₀ (the dose that is lethal to 50% of the animals) using appropriate statistical methods.

Potential Signaling Pathways

Based on studies of other strontium salts, strontium ions have been shown to influence signaling pathways involved in bone metabolism. A plausible pathway affected by **strontium succinate**, through the release of strontium ions, is the ERK1/2 signaling pathway, which can regulate both osteogenesis and apoptosis in a dose-dependent manner.^[7]



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Hypothesized Signaling Pathway of Strontium Ions.

Conclusion

While a specific Material Safety Data Sheet for **strontium succinate** is not currently available, a comprehensive safety profile can be constructed by examining its constituent components. The primary hazards are likely to be irritation to the eyes, skin, and respiratory tract, consistent with succinic acid. The systemic effects are expected to be dominated by the biological activity

of strontium, which exhibits a dose-dependent influence on bone metabolism. Researchers and professionals handling this compound should adhere to standard laboratory safety practices, including the use of appropriate personal protective equipment and adequate ventilation. Further research is warranted to fully elucidate the specific toxicological and biological properties of **strontium succinate**.

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